

Application Note: The Calcium Sulfite Process for Wood Pulping

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Compound of Interest

Compound Name: Calcium sulfite

CAS No.: 15091-91-5

Cat. No.: B1164908

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Senior Application Scientist Note: The calcium-based acid sulfite process represents one of the foundational chemical methods for liberating cellulose fibers from wood. While its prevalence has diminished in favor of the Kraft process and more recoverable sulfite bases like magnesium, a thorough understanding of its chemistry and application remains critical. It is not only historically significant but also serves as a benchmark process and finds use in producing specialty pulps, such as dissolving pulps for cellulose derivatives. This guide provides the foundational theory, step-by-step laboratory protocols, and critical analysis techniques to empower researchers in this field. We will explore the causality behind each step, ensuring a deep, functional understanding of the process.

Part 1: Fundamental Principles & Chemical Mechanisms

The primary objective of sulfite pulping is the removal of lignin, the complex polymer that binds cellulose fibers together in the wood matrix. The **calcium sulfite** process achieves this under acidic conditions using a "cooking liquor" containing calcium bisulfite, $\text{Ca}(\text{HSO}_3)_2$, and free sulfurous acid (H_2SO_3).

Mechanism of Delignification

The delignification process is driven by two primary reactions under acidic conditions (typically pH 1.5-2.5).[1][2]

- **Sulfonation:** The key reaction involves the electrophilic attack of the bisulfite ion (HSO_3^-) on the lignin polymer. This introduces sulfonic acid groups ($-\text{SO}_3\text{H}$) onto the lignin structure, primarily at the α -carbon of the phenylpropane units. This process, known as sulfonation, transforms the hydrophobic, insoluble lignin into water-soluble lignosulfonates.[2]
- **Acid Hydrolysis:** The highly acidic environment of the cooking liquor promotes the hydrolytic cleavage of ether bonds (α -O-4 and β -O-4 linkages) that connect the lignin monomers.[2] This fragmentation breaks the large lignin polymer into smaller, more easily dissolved lignosulfonate fragments.

A critical aspect of the process is the careful balance of acidity. While necessary for lignin breakdown, excessive acidity can also lead to the undesirable hydrolysis of cellulose chains, which reduces the final pulp's fiber strength and viscosity.[3] Furthermore, the process is not well-suited for highly resinous wood species like pine, as the acidic conditions can cause phenolic extractives to polymerize, inhibiting the pulping process.

Chemistry of Cooking Liquor Preparation

The active pulping agent, calcium bisulfite, is soluble in water, but its precursor, **calcium sulfite** (CaSO_3), is poorly soluble.[2] Therefore, the cooking liquor must be prepared and maintained under acidic conditions to ensure the bisulfite form predominates. The liquor is prepared by reacting sulfur dioxide (SO_2) gas with an aqueous slurry of a calcium base, typically calcium carbonate (CaCO_3) or calcium hydroxide ($\text{Ca}(\text{OH})_2$).[1]

Key Chemical Reactions:

- Using Calcium Carbonate (Limestone): $\text{CaCO}_3 + 2\text{SO}_2 + \text{H}_2\text{O} \rightarrow \text{Ca}(\text{HSO}_3)_2 + \text{CO}_2$ [1]
- Using Calcium Hydroxide (Slaked Lime): $\text{Ca}(\text{OH})_2 + 2\text{SO}_2 \rightarrow \text{Ca}(\text{HSO}_3)_2$ [1]

The resulting solution contains sulfur dioxide in two forms:

- **Combined SO_2 :** The SO_2 that has reacted with the calcium base to form bisulfite.

- Free SO₂: The SO₂ dissolved in the water as sulfurous acid (H₂SO₃), which contributes to the low pH of the liquor.

The ratio of free to combined SO₂ is a critical parameter that influences the pulping rate and selectivity.

Diagram 1: Chemical Reactions for Cooking Liquor Preparation

This diagram illustrates the reaction pathways for generating the calcium bisulfite cooking liquor from either calcium carbonate or calcium hydroxide.



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Caption: Reaction pathways for calcium bisulfite liquor synthesis.

Part 2: Laboratory Protocols

Extreme caution must be exercised during these procedures due to the hazardous nature of sulfur dioxide gas. All work must be conducted within a certified chemical fume hood.

Protocol 1: Preparation of Calcium Bisulfite Cooking Liquor

This protocol details the laboratory-scale synthesis of the pulping liquor.[1]

Materials & Equipment:

- Calcium carbonate (CaCO_3), fine powder
- Distilled water
- Sulfur dioxide (SO_2) gas cylinder with a regulator
- Three-neck round-bottom flask (1 L)
- Magnetic stirrer and stir bar
- Gas dispersion tube (fritted glass)
- pH probe and meter
- Gas outlet tube connected to a basic scrubber (e.g., 2M NaOH)
- Ice bath

Procedure:

- **Apparatus Setup:** Assemble the three-neck flask on the magnetic stirrer within a fume hood. Insert the gas dispersion tube into one neck, ensuring the tip is submerged in the reaction area. Place the pH probe in the second neck and the gas outlet tube to the scrubber in the third.
- **Slurry Preparation:** Add 50 g of calcium carbonate powder to 500 mL of distilled water in the flask. Begin stirring to create a uniform slurry.
- **Initiate Reaction:** Place the flask in an ice bath to manage the exothermic reaction and improve gas dissolution. Slowly bubble SO_2 gas through the slurry at a controlled rate.
- **Monitor Reaction:** Continuously monitor the pH. As sulfurous acid forms and reacts with the CaCO_3 , the pH will decrease, and effervescence (CO_2 production) will be observed. The solid CaCO_3 will gradually dissolve.
- **Endpoint Determination:** Continue the slow addition of SO_2 until all the solid has dissolved and the pH stabilizes within the target range of 1.5 - 2.5. This indicates the conversion of carbonate to soluble bisulfite.

- Finalization: Stop the SO₂ flow, remove the gas dispersion tube, and seal the flask. The liquor is now ready for analysis and use.

Protocol 2: Bench-Scale Acid Sulfite Pulping

This protocol outlines a typical laboratory-scale pulping experiment using a bench-top digester.

Materials & Equipment:

- Wood chips (e.g., spruce, fir), screened for uniform size
- Prepared calcium bisulfite cooking liquor
- Laboratory-scale rotating digester or pressure reactor with temperature and pressure controls
- Pulp disintegrator
- Screening apparatus (e.g., Somerville screen) with a 150-micron mesh
- Buchner funnel, filter paper, and vacuum flask
- Drying oven

Procedure:

- Wood Chip Preparation: Determine the moisture content of the wood chips. Prepare a charge equivalent to 100 g of oven-dry wood.
- Digester Loading: Place the wood chips into the digester vessel.
- Liquor Addition: Add the cooking liquor at a specific liquor-to-wood ratio (e.g., 4:1 L/kg). Ensure the chips are fully submerged.
- Cooking Cycle:
 - Seal the digester.
 - Ramp the temperature from ambient to 110°C over 90 minutes.

- Hold at 110°C for 60 minutes.
- Ramp the temperature from 110°C to the final cooking temperature of 140°C over 60 minutes.[2]
- Hold at 140°C for 120-180 minutes. Monitor the pressure throughout the cook.
- Cook Termination: At the end of the cycle, rapidly cool the digester and carefully relieve the pressure.
- Pulp & Liquor Separation: Open the digester and transfer the entire contents (pulp and spent liquor, known as "brown liquor") to a container. Separate the pulp from the brown liquor by draining through a coarse screen.
- Pulp Washing: Wash the pulp thoroughly with several volumes of warm deionized water until the filtrate is clear and has a neutral pH. This is critical to remove residual chemicals and dissolved lignin.
- Pulp Disintegration & Screening: Disintegrate the washed pulp in water. Screen the resulting slurry to separate accepted fibers from rejects (knots, uncooked chips).
- Yield Determination: Collect the accepted pulp fraction by vacuum filtration, oven-dry a small sample to determine consistency, and then calculate the total oven-dry weight of the pulp. The total screened yield is expressed as a percentage of the initial oven-dry wood weight.

Diagram 2: Experimental Workflow for **Calcium Sulfite** Pulping

This diagram shows the end-to-end process from raw materials to final pulp characterization.



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Caption: Laboratory workflow for **calcium sulfite** pulping.

Part 3: Analysis and Characterization

Rigorous analysis of both the cooking liquor and the resulting pulp is essential for process control and quality assessment.

Cooking Liquor Analysis: Free and Total SO₂

The composition of the cooking liquor is determined using a standard titration procedure, often referred to as the Palmrose method (TAPPI T 604 cm-22).[4]

- Total SO₂: A sample of the liquor is titrated with a standardized potassium iodate (KIO₃) solution. The iodate reacts with all sulfite and bisulfite species.
- Free SO₂: A separate sample is titrated with a standardized sodium hydroxide (NaOH) solution. This neutralizes the free sulfurous acid.
- Combined SO₂: This value is calculated by subtracting the free SO₂ from the total SO₂.

Pulp Characterization

Two primary metrics are used to define the quality of the unbleached pulp:

- **Kappa Number (Residual Lignin):** The Kappa number is a measure of the residual lignin content in the pulp. It is determined by titrating the pulp with a potassium permanganate (KMnO_4) solution under specific conditions (TAPPI T 236 cm-85).[5][6] A lower Kappa number indicates more effective delignification.
- **Pulp Viscosity (Cellulose Integrity):** Pulp viscosity provides an indication of the average degree of polymerization of the cellulose chains.[7][8] It is measured by dissolving the pulp in a solvent like cupriethylenediamine (CED) and measuring the solution's viscosity with a capillary viscometer (TAPPI T 230 om-99).[7][9][10] A higher viscosity generally correlates with stronger fibers, while a low viscosity suggests significant cellulose degradation during the cook.

Part 4: Data Summary & Practical Considerations

Typical Process Parameters & Outcomes

The following table summarizes typical conditions for a calcium-based acid sulfite cook.



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Challenges: Chemical Recovery and Environmental Impact

The primary reason for the decline of the calcium-based sulfite process is the difficulty of chemical recovery.[11] When the spent brown liquor is concentrated and burned to recover energy, the calcium and sulfur combine to form calcium sulfate (CaSO_4), or gypsum.[12] This is a dead-end product that cannot be easily converted back to the active cooking chemicals,

unlike in magnesium-based systems where magnesium oxide (MgO) is readily recovered.[2]
[11]

Consequently, older mills often discharged the spent liquor directly into waterways. This liquor is rich in dissolved organic matter (lignosulfonates, sugars), giving it a very high Biochemical Oxygen Demand (BOD), which depletes oxygen in the receiving water and is harmful to aquatic life.[13][14][15] Modern environmental regulations have made such practices untenable, necessitating either expensive secondary treatment or a switch to recoverable base systems.

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